

Aglain C: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Aglain C*
Cat. No.: *B12377743*

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Abstract

Aglain C is a member of the rocaglamide, or flavagline, class of natural products, a family of complex cyclopentatetrahydrobenzofurans isolated from plants of the genus *Aglaia*.^{[1][2]} Compounds in this class, including **Aglain C**, are recognized for their significant biological activities, which encompass potent anticancer, anti-inflammatory, and insecticidal properties. This technical guide provides a comprehensive overview of the chemical structure, known properties, and putative mechanisms of action of **Aglain C**, drawing on data from related rocaglamides to infer its biological profile. Detailed experimental protocols for the isolation and cytotoxic evaluation of compounds from its natural source, *Aglaia argentea*, are also presented, alongside visualizations of key signaling pathways and experimental workflows.

Chemical Structure and Properties

Aglain C is a complex heterocyclic natural product with the molecular formula $C_{36}H_{42}N_2O_8$ and a molecular weight of approximately 630.7 g/mol.^[1] Its intricate structure is characterized by a cyclopentatetrahydrobenzofuran core, which is the hallmark of the rocaglamide family. The detailed chemical identity and computed properties of **Aglain C** are summarized in the table below.

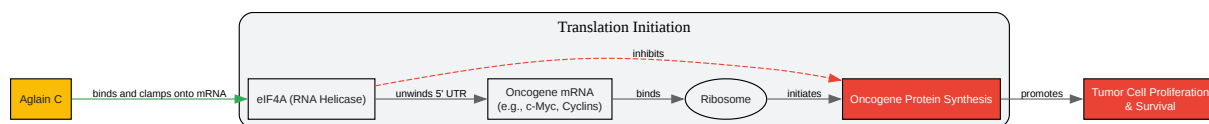
Property	Value	Reference
Molecular Formula	C ₃₆ H ₄₂ N ₂ O ₈	[1]
Molecular Weight	630.7 g/mol	[1]
IUPAC Name	(2S)-N-[(2S)-1-[(1S,9S,10S,11R,12R)-1,12-dihydroxy-3,5-dimethoxy-9-(4-methoxyphenyl)-10-phenyl-8-oxatricyclo[7.2.1.0 ^{2,7}]dodeca-2(7),3,5-triene-11-carbonyl]pyrrolidin-2-yl]-2-methylbutanamide	[1]
CAS Number	177468-85-8	
XLogP3	4.4	
Natural Source	Aglaia argentea, Aglaia mariannensis	[1]

Biological Activities and Mechanism of Action

While specific quantitative data for **Aglain C** is limited in publicly available literature, the biological activities of the rocaglamide class are well-documented and provide a strong indication of its potential therapeutic effects. The primary activities attributed to this family of compounds are anticancer, anti-inflammatory, and insecticidal.[2][3][4]

Anticancer Activity

Rocaglamides exhibit potent cytotoxic activity against a wide range of cancer cell lines.[2][3] This activity is primarily attributed to the inhibition of protein synthesis through a unique mechanism targeting the eukaryotic initiation factor 4A (eIF4A).[4] eIF4A is an RNA helicase that unwinds the 5' untranslated region of mRNAs, a critical step for the initiation of translation of many oncogenes such as c-Myc and cyclins. By clamping eIF4A onto specific polypurine sequences within the mRNA, rocaglamides stall the translation of these key cancer-promoting proteins, ultimately leading to cell cycle arrest and apoptosis.

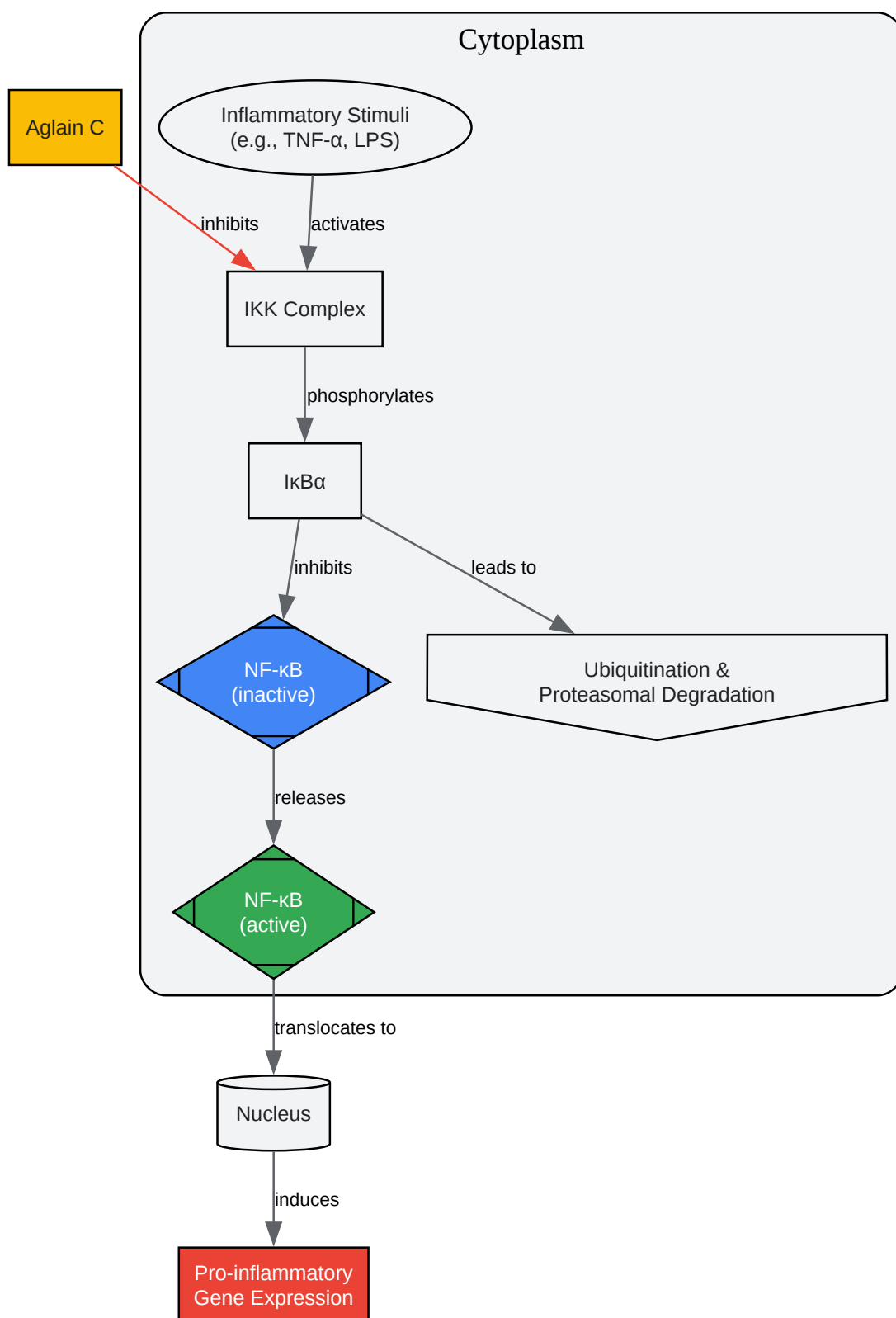


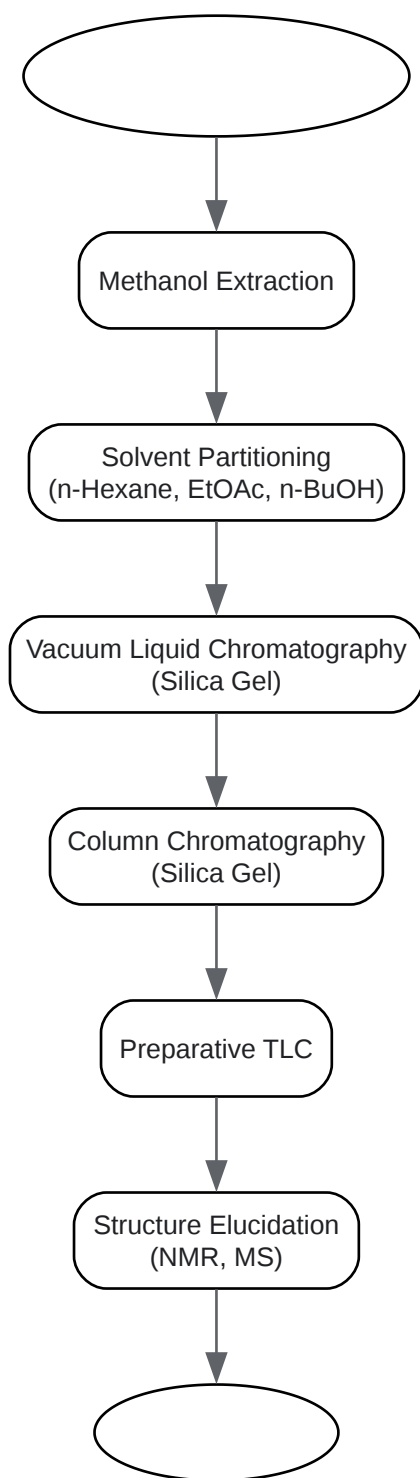
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*Mechanism of Anticancer Activity of **Aglain C** via eIF4A Inhibition.*

Anti-inflammatory Activity

Rocaglamides have demonstrated significant anti-inflammatory properties, primarily through the inhibition of the nuclear factor-kappa B (NF- κ B) signaling pathway.[3][4] NF- κ B is a crucial transcription factor that regulates the expression of numerous pro-inflammatory cytokines, chemokines, and adhesion molecules. In response to inflammatory stimuli, the I κ B kinase (IKK) complex phosphorylates the inhibitory protein I κ B α , leading to its ubiquitination and degradation. This allows NF- κ B to translocate to the nucleus and initiate the transcription of inflammatory genes. Rocaglamides can inhibit this pathway, thereby reducing the production of inflammatory mediators.





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